

Anilinium Benzoate: A Comprehensive Technical Guide to its Formation and Properties

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Compound of Interest

Compound Name: *Aniline; benzoic acid*

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This technical guide provides an in-depth analysis of the formation and physicochemical properties of anilinium benzoate, a salt derived from the simple acid-base reaction between aniline and benzoic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science who are interested in the characterization and potential applications of this organic salt.

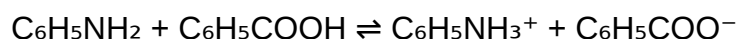
Introduction

Anilinium benzoate is an organic salt formed through the protonation of the weak base aniline by the weak acid, benzoic acid. The study of such salts is crucial in the pharmaceutical industry for understanding drug formulation, stability, and solubility. The formation of a salt from an active pharmaceutical ingredient (API) is a common strategy to modify its physicochemical properties. This guide details the synthesis, structure, and characteristics of anilinium benzoate, supported by crystallographic data and spectroscopic principles.

Salt Formation: An Acid-Base Reaction

The formation of anilinium benzoate is a straightforward acid-base neutralization reaction. Aniline ($\text{C}_6\text{H}_5\text{NH}_2$), a weak base, accepts a proton from benzoic acid ($\text{C}_6\text{H}_5\text{COOH}$), a weak acid, to form the anilinium cation ($\text{C}_6\text{H}_5\text{NH}_3^+$) and the benzoate anion ($\text{C}_6\text{H}_5\text{COO}^-$). The pK_a of the anilinium ion is approximately 4.6, indicating that aniline is a weak base.

The reaction proceeds as follows:



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Figure 1: Anilinium Benzoate Salt Formation Pathway

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of anilinium benzoate is not widely documented in readily available literature, a general procedure can be inferred from the synthesis of analogous anilinium salts. The following protocol is a representative method.

3.1. Synthesis of Anilinium Benzoate

Materials:

- Aniline (reagent grade, freshly distilled)
- Benzoic acid (reagent grade)
- Suitable solvent (e.g., ethanol, diethyl ether, or a hydrocarbon solvent)

Procedure:

- Dissolve an equimolar amount of benzoic acid in a minimal amount of the chosen solvent with gentle warming if necessary.
- In a separate flask, dissolve an equimolar amount of freshly distilled aniline in the same solvent.

- Slowly add the aniline solution to the benzoic acid solution with constant stirring.
- The anilinium benzoate salt may precipitate out of the solution immediately or upon cooling. If no precipitate forms, the solvent can be slowly evaporated.
- Collect the precipitated salt by filtration.
- Wash the salt with a small amount of cold solvent to remove any unreacted starting materials.
- Dry the purified anilinium benzoate salt under vacuum.

3.2. Characterization Methods

The resulting salt should be characterized to confirm its identity and purity using standard analytical techniques:

- Melting Point Determination: To determine the melting temperature and assess purity.
- FT-IR Spectroscopy: To identify the presence of the anilinium (NH_3^+) and carboxylate (COO^-) functional groups and the disappearance of the NH_2 and COOH groups of the starting materials.
- ^1H and ^{13}C NMR Spectroscopy: To confirm the structure of the anilinium and benzoate ions in solution.
- Single-Crystal X-ray Diffraction: To determine the precise crystal structure of the salt.

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Figure 2: Experimental Workflow for Anilinium Benzoate

Physicochemical Properties

The quantitative data for anilinium benzoate is sparse in the literature, with most available data being for its constituent components, aniline and benzoic acid. However, crystallographic data

for a related compound, "anilinium benoate benzoic acid," provides valuable insight into the solid-state structure.

Table 1: Physicochemical and Crystallographic Data

Property	Value	Reference
Anilinium Benzoate (Computed)		
Molecular Formula	C ₁₃ H ₁₃ NO ₂	[1]
Molecular Weight	215.25 g/mol	[1]
Anilinium benoate benzoic acid (Experimental)		
Molecular Formula	C ₂₀ H ₁₉ NO ₄	[2]
Molecular Weight	337.37 g/mol	[2]
Crystal System	Monoclinic	[2]
Space Group	P2 ₁ /n	[2]
Unit Cell Dimensions	a = 6.5265 Å, b = 18.4160 Å, c = 14.9966 Å	[2]
β = 93.518°	[2]	
Aniline (Experimental)		
Melting Point	-6 °C	[3]
Boiling Point	184 °C	[3]
Solubility in water	36 g/L at 20 °C	[4]
pKa (of anilinium ion)	4.63 (at 25 °C)	[4]
Benzoic Acid (Experimental)		
Melting Point	122.4 °C	[5]
Boiling Point	249.2 °C	[5]
Solubility in water	2.9 g/L at 20 °C	[5]
pKa	4.19 (at 25 °C)	[5]

Spectroscopic and Structural Characterization

5.1. Crystal Structure

A detailed crystallographic study of a salt formed from aniline and benzoic acid revealed the structure to be "anilinium benoate benzoic acid"[2]. This indicates a co-crystal salt with a 1:1:1 stoichiometry of anilinium cations, benzoate anions, and neutral benzoic acid molecules. The crystal packing is primarily governed by hydrogen bonding interactions between the anilinium cations and the benzoate anions[6].

5.2. Infrared (IR) Spectroscopy

The formation of anilinium benzoate can be monitored by FT-IR spectroscopy. Key expected spectral changes include:

- Disappearance of the broad O-H stretch from the carboxylic acid dimer of benzoic acid (typically around 2500-3300 cm^{-1}).
- Appearance of N-H stretching bands from the anilinium ion (NH_3^+), which are expected in the region of 2800-3200 cm^{-1} .
- Shift of the C=O stretching frequency of benzoic acid (around 1700-1680 cm^{-1}) to the characteristic asymmetric and symmetric stretching frequencies of the carboxylate anion (COO^-), typically found around 1600-1550 cm^{-1} and 1400 cm^{-1} , respectively.
- Disappearance of the N-H stretching vibrations of the primary amine group in aniline (typically two bands around 3400-3300 cm^{-1}).

5.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy can further confirm the salt formation in solution.

- In the ^1H NMR spectrum, the acidic proton of the carboxylic acid would disappear. The chemical shifts of the aromatic protons on both the anilinium and benzoate ions would be expected to shift compared to the parent molecules due to the change in electron density upon ion formation. A broad signal corresponding to the NH_3^+ protons may also be observable.

- In the ^{13}C NMR spectrum, the most significant change would be the shift of the carbonyl carbon of benzoic acid to a more upfield position in the benzoate anion. The chemical shifts of the aromatic carbons in both rings would also be affected by the protonation and deprotonation events.

Conclusion

Anilinium benzoate is a simple organic salt whose formation can be readily achieved through an acid-base reaction. Its solid-state structure, as indicated by the related "anilinium benoate benzoic acid" crystal, is stabilized by a network of hydrogen bonds. While detailed experimental data on the physicochemical properties of pure anilinium benzoate are not extensively reported, its characteristics can be predicted based on the known properties of its constituent ions and analogous anilinium salts. The synthesis and characterization of this and similar organic salts are fundamental to advancing our understanding of molecular interactions and are of significant interest in the fields of crystal engineering and pharmaceutical sciences. Further research to fully characterize the physicochemical properties of anilinium benzoate is warranted.

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